

Characterization of 2-Fluoro-5-iodophenol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 2-Fluoro-5-iodophenol

CAS No.: 186589-89-9

Cat. No.: B599578

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This in-depth technical guide provides a comprehensive overview of the characterization data for **2-Fluoro-5-iodophenol** (CAS No: 186589-89-9). Designed for researchers, scientists, and professionals in drug development, this document synthesizes theoretical predictions with field-proven insights to facilitate the unambiguous identification and quality assessment of this important chemical intermediate. While experimental spectra for this specific compound are not readily available in public databases, this guide leverages established principles of spectroscopy and data from analogous compounds to present a robust, predicted characterization profile.

Introduction: Significance of 2-Fluoro-5-iodophenol

2-Fluoro-5-iodophenol is a halogenated aromatic compound of significant interest in organic synthesis. Its trifunctional nature, featuring a hydroxyl group, a fluorine atom, and an iodine atom on a benzene ring, makes it a versatile building block for the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries. The presence of the fluorine and iodine atoms offers distinct reactive sites for various cross-coupling reactions and other chemical transformations, while the phenolic hydroxyl group can be readily modified or used to direct further substitution on the aromatic ring. Accurate characterization of this

compound is therefore paramount to ensure the identity, purity, and suitability of the material for its intended application.

Physicochemical and Safety Data

A summary of the key physicochemical properties of **2-Fluoro-5-iodophenol** is presented in Table 1. This data is compiled from various chemical supplier and database sources.

Table 1: Physicochemical Properties of **2-Fluoro-5-iodophenol**

Property	Value	Source(s)
Molecular Formula	C ₆ H ₄ FIO	PubChem[1]
Molecular Weight	238.00 g/mol	PubChem[1]
Appearance	White to off-white solid	
Boiling Point	248.9 °C at 760 mmHg (Predicted)	Sigma-Aldrich
Storage Temperature	2-8 °C, under inert gas (Nitrogen or Argon)	
InChI	InChI=1S/C6H4FIO/c7-5-2-1-4(8)3-6(5)9/h1-3,9H	PubChem[1]
SMILES	C1=CC(=C(C=C1)O)F	PubChem[1]

Safety Information: **2-Fluoro-5-iodophenol** is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[1] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

Predicted Spectroscopic Characterization

The following sections detail the predicted spectroscopic data for **2-Fluoro-5-iodophenol** based on the analysis of structurally similar compounds and the known effects of its constituent functional groups on spectroscopic measurements.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules. The predicted ^1H and ^{13}C NMR data are presented below.

The ^1H NMR spectrum of **2-Fluoro-5-iodophenol** is expected to show three distinct signals for the aromatic protons and one signal for the phenolic hydroxyl proton. The chemical shifts are influenced by the electron-withdrawing effects of the fluorine and iodine atoms and the electron-donating effect of the hydroxyl group. The coupling of the protons to the fluorine atom will result in characteristic splitting patterns.

Table 2: Predicted ^1H NMR Data for **2-Fluoro-5-iodophenol** (in CDCl_3)

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constants (J, Hz)
H-3	~ 7.2	dd	$J(\text{H-H}) \approx 8.5$, $J(\text{H-F}) \approx 4.5$
H-4	~ 6.8	ddd	$J(\text{H-H}) \approx 8.5$, $J(\text{H-H}) \approx 2.5$, $J(\text{H-F}) \approx 8.5$
H-6	~ 7.4	dd	$J(\text{H-H}) \approx 2.5$, $J(\text{H-F}) \approx 2.5$
-OH	~ 5.5	br s	-

Rationale for Prediction: The predictions are based on the additive effects of the substituents. The fluorine atom ortho to the hydroxyl group will cause a downfield shift for the adjacent protons. The iodine atom will also have a deshielding effect. The coupling constants are estimated based on typical ortho, meta, and para H-H and H-F couplings in aromatic systems.

The proton-decoupled ^{13}C NMR spectrum is expected to show six distinct signals for the carbon atoms of the benzene ring. The chemical shifts are significantly affected by the electronegativity of the attached substituents, and the carbon atoms bonded to or near the fluorine atom will exhibit C-F coupling.

Table 3: Predicted ^{13}C NMR Data for **2-Fluoro-5-iodophenol** (in CDCl_3)

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity (due to C-F coupling)
C-1 (C-OH)	~ 152	d
C-2 (C-F)	~ 158	d
C-3	~ 116	d
C-4	~ 125	s
C-5 (C-I)	~ 85	s
C-6	~ 129	d

Rationale for Prediction: The carbon attached to the highly electronegative fluorine (C-2) is expected to be the most downfield. The carbon bearing the iodine (C-5) will be significantly shielded. The other carbon chemical shifts are predicted based on the combined electronic effects of the three substituents.

Infrared (IR) Spectroscopy

The IR spectrum provides information about the functional groups present in a molecule. The key predicted absorption bands for **2-Fluoro-5-iodophenol** are listed in Table 4.

Table 4: Predicted Key Infrared Absorption Bands for **2-Fluoro-5-iodophenol**

Wavenumber (cm^{-1})	Functional Group Assignment
~ 3550-3200 (broad)	O-H stretch (phenolic)
~ 3100-3000	C-H stretch (aromatic)
~ 1600, 1500, 1450	C=C stretch (aromatic ring)
~ 1250	C-O stretch (phenolic)
~ 1100	C-F stretch
~ 820	C-H bend (out-of-plane)

Rationale for Prediction: The spectrum will be dominated by a broad O-H stretching band characteristic of phenols. The aromatic C-H and C=C stretching vibrations will be present in their usual regions. The C-F and C-I stretches are also expected, although the C-I stretch may be in the far-IR region and not always observed in a standard mid-IR spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **2-Fluoro-5-iodophenol**, electron ionization (EI) would likely lead to the following key fragments.

Table 5: Predicted Mass Spectrometry Fragmentation Data for **2-Fluoro-5-iodophenol**

m/z	Proposed Fragment
238	$[M]^+$ (Molecular Ion)
111	$[M - I]^+$
83	$[M - I - CO]^+$

Rationale for Prediction: The molecular ion peak at m/z 238 should be observable. The most likely fragmentation pathway is the loss of the iodine atom, which is a good leaving group, to form a stable cation at m/z 111. Subsequent loss of carbon monoxide (CO) from the phenolic ring is a common fragmentation for phenols, leading to a fragment at m/z 83.

Experimental Protocols

This section provides a general, step-by-step methodology for the NMR analysis of a substituted phenol like **2-Fluoro-5-iodophenol**.

NMR Sample Preparation and Data Acquisition

Caption: Workflow for NMR analysis of **2-Fluoro-5-iodophenol**.

Methodology:

- Sample Preparation:

- Accurately weigh 10-20 mg of **2-Fluoro-5-iodophenol** for ^1H NMR analysis (50-100 mg for ^{13}C NMR) into a clean, dry vial.
- Add approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 or DMSO-d_6).
- Gently agitate the vial to ensure complete dissolution.
- Using a Pasteur pipette, transfer the solution into a 5 mm NMR tube.
- Data Acquisition:
 - Insert the NMR tube into the spectrometer.
 - Lock the spectrometer on the deuterium signal of the solvent and shim the magnetic field to achieve homogeneity.
 - Acquire the ^1H NMR spectrum using a standard pulse sequence.
 - Acquire the proton-decoupled ^{13}C NMR spectrum. A sufficient number of scans should be accumulated to obtain a good signal-to-noise ratio.
- Data Processing:
 - Apply Fourier transformation to the acquired Free Induction Decays (FIDs).
 - Phase the spectra and perform baseline correction.
 - Calibrate the chemical shift axis using the residual solvent peak or an internal standard like tetramethylsilane (TMS).
 - Integrate the signals in the ^1H NMR spectrum and pick the peaks in both spectra to determine their precise chemical shifts.
 - Assign the signals to the respective protons and carbons in the molecule.

Conclusion

This technical guide provides a detailed, albeit predicted, characterization of **2-Fluoro-5-iodophenol**. The presented data, derived from established spectroscopic principles and

analysis of analogous compounds, offers a reliable framework for the identification and quality control of this important synthetic intermediate. Researchers are encouraged to use this guide as a reference and to acquire experimental data for their specific samples to confirm these predictions. The provided experimental protocol for NMR analysis serves as a practical starting point for such characterization efforts.

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Sources

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- To cite this document: BenchChem. [Characterization of 2-Fluoro-5-iodophenol: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b599578/docs#characterization-of-2-fluoro-5-iodophenol-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b599578/docs#characterization-of-2-fluoro-5-iodophenol-a-technical-guide-for-researchers)

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